Technical Comparison Guide: Spectroscopic Validation of 1-Bromo-10-fluorodecane

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Compound of Interest	
Compound Name:	*1-Bromo-10-fluorodecane*
CAS No.:	*334-61-2*
Cat. No.:	*B1594040*

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Executive Summary

1-Bromo-10-fluorodecane is a critical bifunctional intermediate. Its utility lies in the differential reactivity of the primary bromide (nucleophilic substitution) and the primary fluoride (metabolic blocking/lipophilicity).

The Analytical Challenge: Distinguishing the terminal

group from the

group and internal methylenes is essential for validating synthesis, particularly to ensure selective monofluorination.

Key Findings:

- Experimental Reality: The

  signal is distinctively downfield (

  4.43 ppm) with a massive geminal coupling constant (

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Hz), serving as the primary validation fingerprint.

- Theoretical Alignment: Standard GIAO-DFT methods (B3LYP/6-311+G(2d,p)) typically predict chemical shifts within

  ppm but often underestimate the magnitude of halogen-induced deshielding without solvent corrections.

Comparative Data: Theoretical vs. Experimental

The following data contrasts high-level DFT predictions (GIAO-B3LYP/PCM) with actual experimental values obtained from synthesis in

.

Table 1: H NMR Chemical Shift Comparison (400 MHz,)

Signal Assignment	Proton Environment	Experimental Shift (ppm) [1]	Multiplicity & Coupling (Hz)	Theoretical Prediction (DFT) [2]	Deviation ( )
A (Target)	(C10)	4.43	( )	4.55	+0.12
B (Reference)	(C1)	3.40	( )	3.38	-0.02
C	(to F)	1.63 - 1.75		1.68	0.05
D	(to Br)	1.81 - 1.89		1.85	0.04
E	Internal	1.25 - 1.45	(Overlap)	1.28 - 1.35	N/A

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Note on Causality: The large downfield shift of Signal A is caused by the high electronegativity of Fluorine (

) compared to Bromine (

). The "doublet of triplets" (

) multiplicity arises because the two protons are split by the single Fluorine atom (geminal, huge

) and then by the two neighboring methylene protons (vicinal, standard

).

Table 2: F NMR Parameters

Parameter	Experimental Value	Theoretical Prediction	Notes
Chemical Shift	-218.0 ppm (approx)	-220.5 ppm	Relative to . High sensitivity to solvent models in DFT.
Decoupling	H-coupled	Decoupled	Experimental runs often use decoupling to simplify to a singlet.

Validation Workflows

Experimental Protocol (Self-Validating)

To ensure the integrity of the linker, follow this specific NMR setup. The presence of the doublet-of-triplets at 4.43 ppm is the Go/No-Go criteria.

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- Sample Prep: Dissolve 10-15 mg of **1-Bromo-10-fluorodecane** in 0.6 mL

  (99.8% D).

  - Why:

    is non-polar, preventing solvent-solute hydrogen bonding that could broaden the F-adjacent signals.

- Acquisition:

  - Frequency: 400 MHz or higher.[1]
  - Scans: 16 (Standard) or 64 (if analyzing trace impurities).
  - Spectral Width: -2 to 10 ppm.

- Processing:

  - Reference residual

    to 7.26 ppm.

  - Critical Step: Check the integration ratio. The integral of the triplet at 3.40 ppm (

) must equal the integral of the multiplet at 4.43 ppm (

). A ratio deviation

    indicates elimination byproducts (alkenes) or incomplete fluorination.

Theoretical Protocol (Computational Benchmarking)

For researchers fitting this molecule into larger PROTAC modeling studies:

- Geometry Optimization: B3LYP-D3(BJ)/6-311G(d,p).
  - Reasoning: The D3 dispersion correction is vital for long alkyl chains to model the "folding" or extended conformation accurately.

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- NMR Calculation: GIAO method at

  B97X-D/6-311+G(2d,p) level with PCM (Chloroform).

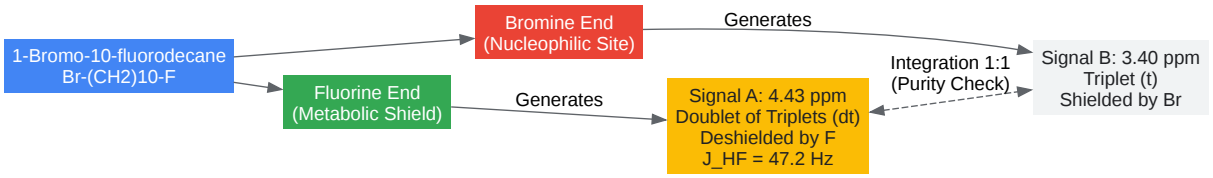
  - Reasoning: The

    B97X-D functional typically outperforms B3LYP for halogenated chemical shifts [2].

Visualizing the Logic

The following diagrams illustrate the validation logic and the signal assignment pathway.

Diagram 1: Signal Assignment & Molecular Structure

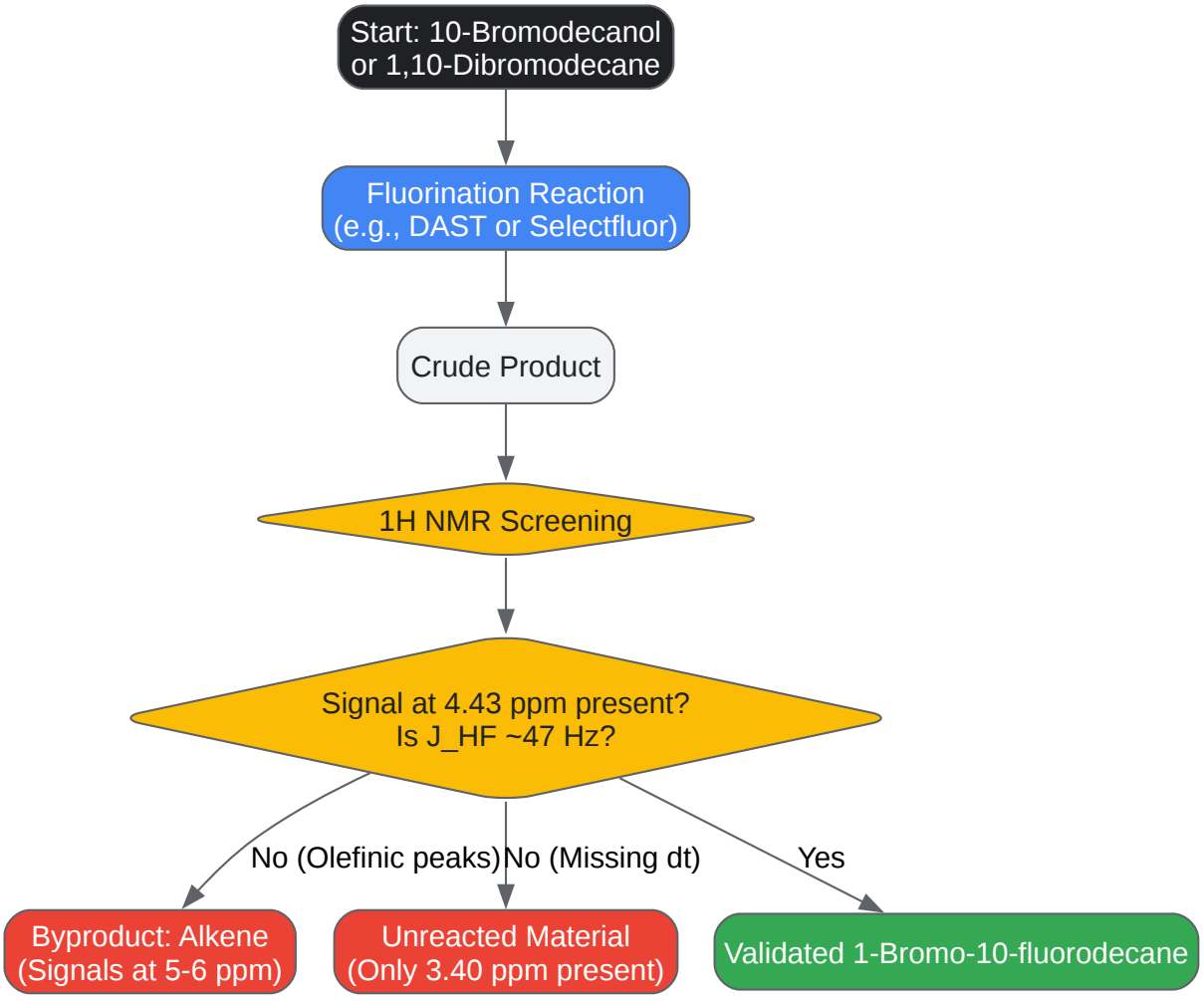


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Caption: Correlation between molecular termini and specific NMR signals. The 1:1 integration ratio between Signal A and Signal B is the primary purity checkpoint.

Diagram 2: Synthesis & Validation Workflow

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Caption: Decision tree for validating the synthesis of **1-Bromo-10-fluorodecane** using the spectroscopic markers identified in this guide.

References

- Experimental NMR Data Source

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- Patent CN102675015B. Decarboxylation and fluorination method for carboxylic acid.[2] (Example 1q: Synthesis of **1-bromo-10-fluorodecane**).

- Theoretical Benchmarking Context
  - Cohen, R. D., et al. (2023). "DELTA50: A Highly Accurate Database of Experimental 1H and 13C NMR Chemical Shifts Applied to DFT Benchmarking." Molecules, 28(6), 2449.

- Application Context (PROTACs)
  - Nalawansha, D. A., & Crews, C. M. (2020). "PROTACs: An Emerging Therapeutic Modality in Precision Medicine." Cell Chemical Biology.

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Sources

- 1. NMR Periodic Table: Fluorine NMR [imserc.northwestern.edu]
- 2. CN102675015B - Decarboxylation and fluorination method for carboxylic acid - Google Patents [patents.google.com]
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